

# Molecular weight and formula of 2,4-heptadiene

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 2,4-Heptadiene

Cat. No.: B15475853

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## An In-Depth Technical Guide to the Molecular Weight and Formula of 2,4-Heptadiene

This guide provides a focused examination of the fundamental chemical properties of **2,4-heptadiene**, specifically its molecular weight and chemical formula. The information is tailored for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work.

## Chemical Identity and Properties

**2,4-Heptadiene** is an organic compound classified as a conjugated diene. Its structure consists of a seven-carbon chain with two double bonds located at the second and fourth positions. This conjugation gives rise to different stereoisomers, including (E,E), (Z,Z), (E,Z), and (Z,E) forms. For the purposes of molecular weight and formula, these isomers are identical.

## Quantitative Data Summary

The fundamental quantitative properties of **2,4-heptadiene** are summarized in the table below. These values are critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Reference
Chemical Formula	C <sub>7</sub> H <sub>12</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	96.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Determination of Molecular Formula and Weight: Experimental Protocols

The determination of the molecular formula and weight of a compound like **2,4-heptadiene** relies on standard and highly accurate analytical techniques. The methodologies outlined below represent typical experimental protocols used in chemical research.

### Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is the primary technique for determining the molecular weight of a compound. It measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules.

Methodology:

- **Sample Introduction:** A dilute solution of **2,4-heptadiene** is introduced into the mass spectrometer.
- **Ionization:** The sample is vaporized and then ionized. Electron Ionization (EI) is a common method for a volatile, non-polar compound like this. In EI, high-energy electrons bombard the molecules, causing them to lose an electron and form a positively charged molecular ion ( $M^+$ ).
- **Acceleration:** The newly formed ions are accelerated by an electric field to ensure they have the same kinetic energy.
- **Deflection/Analysis:** The ions travel through a magnetic field, which deflects them based on their mass-to-charge ratio. Lighter ions are deflected more than heavier ones.
- **Detection:** A detector measures the abundance of ions at each  $m/z$  value. The peak with the highest  $m/z$  value typically corresponds to the molecular ion.
- **Data Interpretation:** The molecular weight is determined from the  $m/z$  value of the molecular ion peak. For **2,4-heptadiene**, this peak would be observed at an  $m/z$  of approximately 96.1.

### Elemental Analysis for Molecular Formula Determination

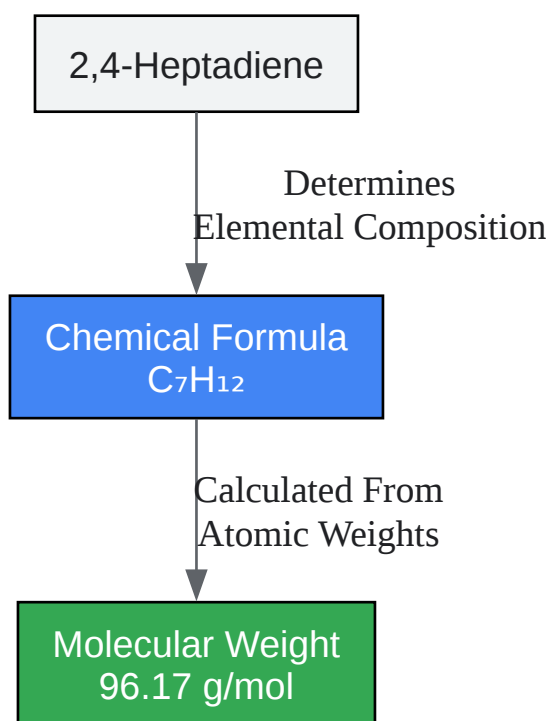
Elemental analysis is used to determine the empirical formula of a compound by measuring the percentage composition of its constituent elements.

Methodology:

- **Combustion:** A precisely weighed sample of **2,4-heptadiene** is heated to a high temperature (typically  $\sim 1000^{\circ}\text{C}$ ) in the presence of excess oxygen.
- **Conversion:** This combustion process converts all carbon in the sample to carbon dioxide ( $\text{CO}_2$ ) and all hydrogen to water ( $\text{H}_2\text{O}$ ).
- **Separation and Detection:** The resulting gases are passed through a series of traps. One trap absorbs the  $\text{H}_2\text{O}$ , and another absorbs the  $\text{CO}_2$ . The mass of each trap is measured before and after the experiment to determine the mass of  $\text{H}_2\text{O}$  and  $\text{CO}_2$  produced.
- **Calculation:**
  - The mass of carbon and hydrogen in the original sample is calculated from the masses of  $\text{CO}_2$  and  $\text{H}_2\text{O}$ .
  - The mass percentages of carbon and hydrogen are determined.
  - These percentages are used to calculate the mole ratio of the elements, yielding the empirical formula.
- **Formula Confirmation:** The empirical formula is then compared with the molecular weight obtained from mass spectrometry to determine the final molecular formula. For **2,4-heptadiene**, the empirical formula ( $\text{C}_7\text{H}_{12}$ ) is the same as the molecular formula.

## Logical Relationships

The relationship between the chemical name, its formula, and molecular weight is a foundational concept in chemistry. The name dictates the structure, which in turn defines the elemental composition and total mass.



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Caption: Relationship between chemical name, formula, and molecular weight.

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- To cite this document: BenchChem. [Molecular weight and formula of 2,4-heptadiene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15475853#molecular-weight-and-formula-of-2-4-heptadiene>]

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